

Zuranolone: A Deep Dive into its Chemical Structure and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Zuranolone (also known as SAGE-217 or by its brand name Zurzuvae) is a pioneering neuroactive steroid that has garnered significant attention for its novel mechanism of action and rapid antidepressant effects. It is a positive allosteric modulator of the GABA-A receptor, offering a new therapeutic avenue for postpartum depression (PPD). This technical guide provides a comprehensive overview of the chemical architecture of **Zuranolone** and a detailed account of its synthetic pathway, tailored for professionals in the field of drug discovery and development.

Chemical Structure

Zuranolone is a synthetic analog of the endogenous neurosteroid allopregnanolone. Its chemical structure is that of a 19-norpregnane steroid, characterized by a specific arrangement of functional groups that contribute to its pharmacological activity and pharmacokinetic profile.

Systematic IUPAC Name: 1-[2-[(3R,5R,8R,9R,10S,13S,14S,17S)-3-hydroxy-3,13-dimethyl-2,4,5,6,7,8,9,10,11,12,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthren-17-yl]-2-oxoethyl]pyrazole-4-carbonitrile.[1]

Key Structural Features:



- Steroid Core: A 19-norpregnane skeleton, which is a pregnane steroid missing a methyl group at the C-10 position.
- 3α -hydroxy, 3β -methyl Group: A hydroxyl group at the 3α position and a methyl group at the 3β position of the A-ring are crucial for its interaction with the GABA-A receptor.
- 20-oxo Group: A ketone functional group at the C-20 position.
- 21-pyrazole-4-carbonitrile Moiety: A distinguishing feature is the attachment of a 4-cyano-1Hpyrazol-1-yl group at the C-21 position, which plays a significant role in its potency and oral bioavailability.

Physicochemical and Structural Properties

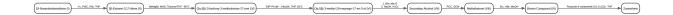
Property	Value	Reference
Molecular Formula	C25H35N3O2	[2][3]
Molecular Weight	409.57 g/mol	[2][3]
CAS Number	1632051-40-1	[3]
Appearance	White to off-white, non- hygroscopic, crystalline solid	[2]
Stereochemistry	Defined stereocenters at positions 3, 5, 8, 9, 10, 13, 14, and 17	[1]

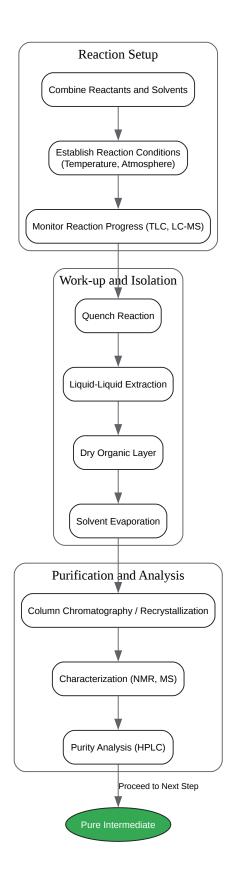
Synthesis of Zuranolone

The synthesis of **Zuranolone** is a multi-step process that begins with a readily available steroid precursor. The following pathway has been compiled from patent literature and medicinal chemistry publications.

Synthetic Pathway Overview









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